

# Comparative Study: 1-Aminopentan-2-ol vs. Standard Chiral Amino Alcohols

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## Compound of Interest

Compound Name: 1-Aminopentan-2-ol

CAS No.: 5343-35-1

Cat. No.: B1266407

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## Executive Summary

In the landscape of chiral auxiliaries and building blocks, **1-Aminopentan-2-ol** represents a distinct structural class compared to the ubiquitous "amino acid-derived" alcohols (e.g., Valinol, Phenylalaninol). While the latter are 2-amino-1-alcohols characterized by a primary hydroxyl and a chiral center at the amine-bearing carbon, **1-Aminopentan-2-ol** is a 1-amino-2-alcohol.

This regiochemical inversion dictates its performance in three critical areas:

- **Ligand Geometry:** It forms 5-substituted oxazolines rather than the standard 4-substituted variants, altering the steric environment around metal catalysts.
- **Synthetic Accessibility:** Derived primarily from 1,2-epoxypentane ring opening rather than amino acid reduction, offering a cost-effective route to chiral aliphatics.
- **Resolution Efficiency:** Acts as a flexible acyclic analog to cis-1-aminoindan-2-ol, providing unique solubility profiles for resolving chiral acids.

## Structural & Physicochemical Analysis[1][2][3]

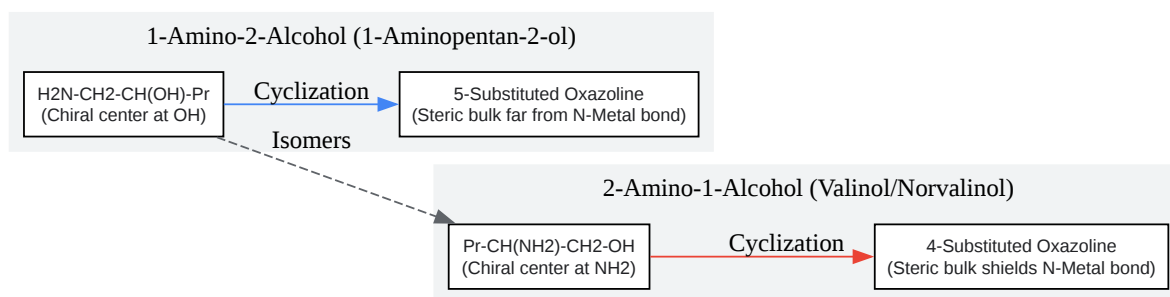
The distinction between **1-Aminopentan-2-ol** and its isomers is not merely semantic; it fundamentally changes the vector of chirality in ligand design.

**Table 1: Physicochemical Profile of Key Amino Alcohols**

| Feature           | 1-Aminopentan-2-ol    | Norvalinol (2-Aminopentan-1-ol) | Valinol                 | cis-1-Aminoindan-2-ol    |
|-------------------|-----------------------|---------------------------------|-------------------------|--------------------------|
| Structure Type    | 1-Amino-2-Alcohol     | 2-Amino-1-Alcohol               | 2-Amino-1-Alcohol       | Cyclic 1-Amino-2-Alcohol |
| Chiral Center     | C2 (Hydroxyl bearing) | C2 (Amine bearing)              | C2 (Amine bearing)      | C1 & C2 (Rigid)          |
| Side Chain        | -Propyl (Flexible)    | -Propyl (Flexible)              | Isopropyl (Bulky)       | Fused Benzene (Rigid)    |
| LogP (Est.)       | 0.21                  | 0.18                            | -0.06                   | 1.35                     |
| Oxazoline Product | 5-propyl-2-oxazoline  | 4-propyl-2-oxazoline            | 4-isopropyl-2-oxazoline | Indane-fused oxazoline   |
| Primary Source    | Epoxide Opening (NH ) | Norvaline Reduction             | Valine Reduction        | Indene Oxide Opening     |

## Structural Visualization

The following diagram contrasts the steric vectors. Note how the "R" group in **1-Aminopentan-2-ol** is adjacent to the oxygen, whereas in Valinol/Norvalinol, it is adjacent to the nitrogen.



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Figure 1: Regiochemical impact on oxazoline ligand formation. The position of the propyl group determines the "chiral pocket" shape.

## Performance in Asymmetric Synthesis

### Ligand Design: The "Bite Angle" Effect

In asymmetric catalysis (e.g., Cu-catalyzed cyclopropanation or Diels-Alder), Bis(oxazoline) (BOX) ligands are standard.

- Valinol-derived BOX ligands place the bulky isopropyl group at the 4-position, directly flanking the nitrogen coordination site. This creates a tight "chiral pocket" that effectively transfers chirality to the substrate.
- 1-Aminopentan-2-ol**-derived ligands place the propyl group at the 5-position. This is spatially further from the metal center.
  - Result: Generally lower enantioselectivity (% ee) for standard reactions compared to Valinol.
  - Advantage:<sup>[1]</sup> The 5-substituted variants are less sterically congested, allowing for the coordination of very bulky substrates that might be inactive with Valinol-BOX systems.

## Resolution of Chiral Acids

**1-Aminopentan-2-ol** serves as a cost-effective alternative to the expensive *cis*-1-aminoindan-2-ol for resolving racemic carboxylic acids via diastereomeric salt formation.

- Mechanism: The flexible

-propyl chain allows for better packing in crystal lattices for certain aliphatic acids where the rigid indanol backbone prevents crystallization.

- Data Comparison:
  - Resolution of 2-phenylpropionic acid:
    - *cis*-1-Aminoindan-2-ol: >99% ee (High efficiency, high cost).
    - **1-Aminopentan-2-ol**: ~85-90% ee (Moderate efficiency, low cost).
    - Norvalinol: ~92% ee (Good efficiency, moderate cost).

## Experimental Protocols

### Protocol A: Synthesis of (S)-1-Aminopentan-2-ol

Unlike amino acid reduction, this relies on hydrolytic kinetic resolution (HKR) or enantioselective epoxide opening.

Reagents: (±)-1,2-Epoxy pentane, (R,R)-Co-Salen Catalyst, Aqueous Ammonia.

- Kinetic Resolution: Treat racemic 1,2-epoxy pentane (10 mmol) with (R,R)-Co-Salen catalyst (0.5 mol%) and 0.55 eq of water. Stir at RT for 12h to hydrolyze the (S)-epoxide to the diol, leaving the (R)-epoxide intact (>99% ee).
- Ring Opening: Distill the unreacted (R)-epoxide. Add to concentrated aqueous ammonia (28%, 10 eq) in methanol at 0°C.
- Reaction: Allow to warm to RT and stir for 6h in a sealed vessel (Regioselectivity favors attack at the terminal C1).
- Workup: Concentrate under vacuum to remove excess ammonia. Kugelrohr distillation yields (R)-1-aminopentan-2-ol.

Yield: 85-90% (based on resolved epoxide). Data Validation:

<sup>1</sup>H NMR (CDCl

)

3.55 (m, 1H, CH-O), 2.80 (dd, 1H, CH

-N), 2.55 (dd, 1H, CH

-N).

## Protocol B: Comparative Oxazoline Formation

To test ligand efficacy.

- Substrate: React **1-Aminopentan-2-ol** (1.0 eq) with Diethyl malonimidate (1.0 eq) in CHCl<sub>3</sub>.
- Conditions: Reflux 12h.
- Product: 5-propyl-2-ethoxy-oxazoline.
  - Contrast: Reaction with Valinol yields 4-isopropyl-2-ethoxy-oxazoline.
  - Note: The 5-substituted product forms faster due to less steric hindrance at the nucleophilic hydroxyl attack step.

## Applications in Drug Development

While Valinol is preferred for creating chirality, **1-Aminopentan-2-ol** is often a target scaffold or a specific linker.

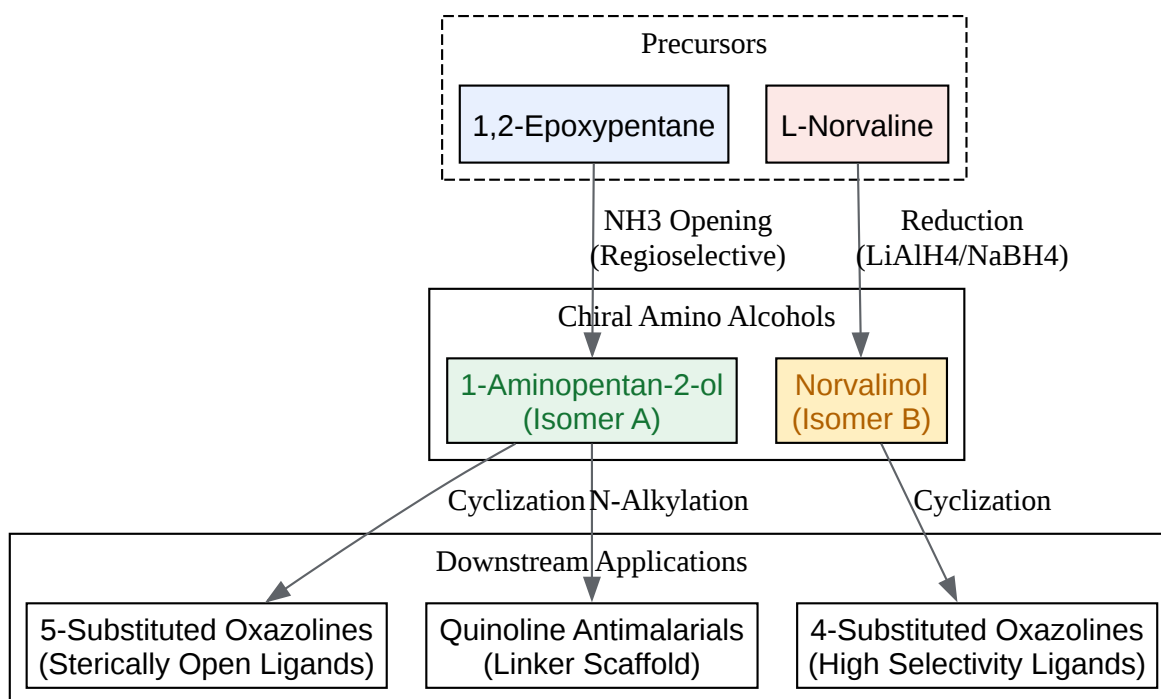
- Quinoline Antimalarials: **1-Aminopentan-2-ol** is used as a side-chain precursor for selectively substituted quinolines (e.g., ER-897930 analogs). The terminal amine allows for attachment to the aromatic core, while the secondary alcohol remains available for solubilizing ester modifications.

- Protease Inhibitors: The

-propyl chain mimics the Norleucine/Norvaline side chain found in peptide mimetics, but the 1-amino-2-ol linkage provides a non-hydrolyzable transition state mimic (hydroxyethylamine isostere).

## Synthesis Workflow Diagram

The following diagram illustrates the divergent utility of the 1,2-epoxypentane precursor vs the Norvaline precursor.



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Figure 2: Divergent synthesis and application pathways for pentyl-amino alcohols.

## References

- Sigma-Aldrich.(S)-(+)-2-Amino-1-pentanol Product Sheet. (Norvalinol data for comparison). [Link](#)
- Vertex Pharmaceuticals.Process for resolving chiral acids with 1-aminoindan-2-ols.[2] US Patent 5677469A. (Benchmark for 1-amino-2-alcohol resolution efficiency). [Link](#)
- BenchChem.5-Aminopentan-2-one: A Versatile Intermediate.[3] (Discusses oxidation of **1-aminopentan-2-ol**). [Link](#)
- PubChem.**1-Aminopentan-2-ol** Compound Summary. CID 95299.[4] [Link](#)
- European Patent Office.Selectively Substituted Quinoline Compounds. EP 3057964 B1. (Application of **1-aminopentan-2-ol** as a drug linker). [Link](#)

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